

Comprehensive Safety and Handling Guide for S-Glycolylglutathione

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Compound of Interest		
Compound Name:	S-Glycolylglutathione	
Cat. No.:	B15180257	Get Quote

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **S-Glycolylglutathione**. The following procedures and recommendations are designed to ensure a safe laboratory environment and proper management of this chemical compound.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **S-Glycolylglutathione** is provided below.

Property	Value
Molecular Formula	C12H19N3O8S
Molecular Weight	365.36 g/mol [1]
IUPAC Name	(4S)-4-amino-5-[[(2R)-1- (carboxymethylamino)-3-(2- hydroxyacetyl)sulfanyl-1-oxopropan-2- yl]amino]-5-oxopentanoic acid[1]
Physical State	Solid (assumed, based on handling recommendations to avoid dust formation)

Personal Protective Equipment (PPE)



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Strict adherence to PPE guidelines is mandatory to minimize exposure and ensure personal safety.

Equipment	Specifications
Eye Protection	Tightly fitting safety goggles with side-shields.
Hand Protection	Chemical impermeable gloves.
Body Protection	Wear suitable protective clothing.
Respiratory Protection	Use in a well-ventilated area. Avoid breathing dust, mist, gas, or vapors.

Operational and Handling Plan

Proper handling procedures are critical to prevent accidents and contamination.

- Ventilation: Always handle **S-Glycolylglutathione** in a well-ventilated place.[2]
- Hygiene: Practice good industrial hygiene and safety. Set up emergency exits and a riskelimination area.[2]
- Fire and Explosion Prevention: Avoid the formation of dust and aerosols. Use non-sparking tools and prevent fire caused by electrostatic discharge.[2]
- Contact Avoidance: Avoid contact with skin and eyes.[2]



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Caption: S-Glycolylglutathione Handling Workflow.



Storage Plan

Correct storage is essential for maintaining the integrity of **S-Glycolylglutathione** and ensuring safety.

- Container: Store in a tightly closed container.[2]
- Environment: Keep in a dry, cool, and well-ventilated place.[2]
- Incompatibilities: Store apart from foodstuff containers or incompatible materials.[2]

Accidental Release and Disposal Plan

In the event of a spill or the need for disposal, the following steps must be taken.

Accidental Release Measures:

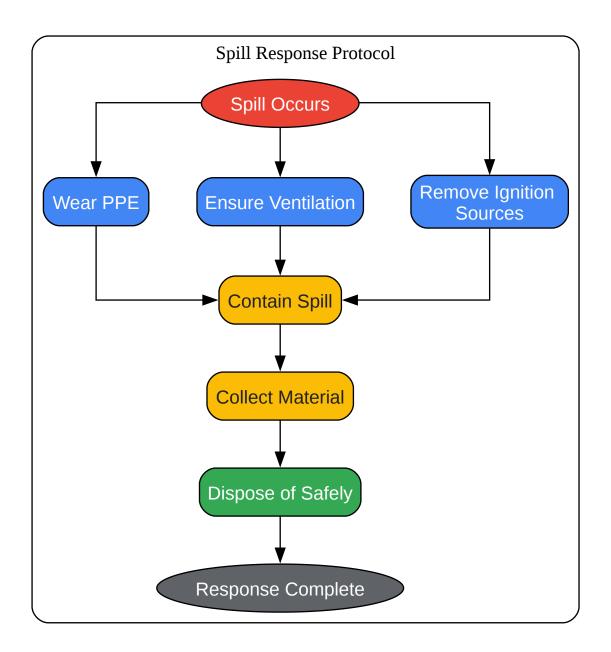
- Avoid Dust Formation: Prevent the creation of dust.[2]
- Personal Protection: Use personal protective equipment, including chemical impermeable gloves. Avoid breathing vapors, mist, or gas, and prevent contact with skin and eyes.[2]
- Ventilation: Ensure adequate ventilation in the affected area.[2]
- Ignition Sources: Remove all sources of ignition.[2]
- Evacuation: Evacuate personnel to safe areas and keep people away from and upwind of the spill.[2]
- Environmental Protection: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains, as discharge into the environment must be avoided.[2]

Containment and Cleaning Up:

- Containment: Collect the spillage.
- Disposal Preparation: Keep the chemical in suitable, closed containers for disposal.
- Tools: Use spark-proof tools and explosion-proof equipment.[2]



 Prompt Disposal: Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.



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Caption: S-Glycolylglutathione Spill Response Protocol.

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References

- 1. S-Glycolylglutathione | C12H19N3O8S | CID 6452207 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. targetmol.com [targetmol.com]
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